

Application Notes and Protocols for Biosafety Cabinet Sanitation using Diversol Bx

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diversol Bx*

Cat. No.: *B1168746*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: These application notes and protocols are compiled from publicly available Safety Data Sheets (SDS), product information sheets for related products, and general biosafety guidelines. The manufacturer of **Diversol Bx**, Diversey, primarily provides dilution recommendations for industrial and food processing applications. No specific protocol for biosafety cabinet sanitation was found in the available documentation. Therefore, the following guidelines are based on the chemical properties of the active ingredients and established best practices for laboratory disinfection. It is strongly recommended to contact the manufacturer for specific guidance on this application or to validate the efficacy of the prepared solution for your specific needs.

Introduction

Diversol Bx is a chlorinated, alkaline cleaning and sanitizing powder. Its efficacy stems from its formulation containing sodium hypochlorite, a broad-spectrum disinfectant, and trisodium phosphate, a cleaning agent.[1] Proper dilution and application are critical to ensure effective decontamination of biosafety cabinets (BSCs) while minimizing the risk of corrosion to sensitive surfaces.

Product Specifications

A summary of the physical and chemical properties of **Diversol Bx** is provided in the table below.

Property	Description
Appearance	Opaque pink powder[1]
Scent	Chlorine[1]
Active Ingredients	Trisodium phosphate, Sodium hypochlorite (1-5%)[1]
Solubility	Completely soluble in water[1]

Recommended Dilution for Biosafety Cabinet Sanitation

The concentration of sodium hypochlorite in **Diversol Bx** is stated as a range of 1-5% in the Safety Data Sheet.[1] This variability significantly impacts the amount of powder required to achieve a target concentration of available chlorine. For general laboratory disinfection, a concentration of 1000 ppm to 5000 ppm of available chlorine is often recommended.

The following table provides calculated dilutions to achieve these concentrations based on the lower and upper estimates of sodium hypochlorite content.

Target Available Chlorine	Grams of Diversol Bx per Liter of Water (assuming 1% Sodium Hypochlorite)	Grams of Diversol Bx per Liter of Water (assuming 5% Sodium Hypochlorite)	Recommended Contact Time
1000 ppm (0.1%)	100 g/L	20 g/L	≥ 10 minutes
5000 ppm (0.5%)	500 g/L (Not Recommended)	100 g/L	≥ 10 minutes

Note on Dilution Calculation: The formula used for this calculation is: Grams of Powder = (Target ppm / (Percentage of Sodium Hypochlorite in Powder * 10000)) * 1000

Recommendation: Given the uncertainty in the exact concentration of sodium hypochlorite, it is advisable to prepare a solution using the more conservative estimate (assuming 1% sodium

hypochlorite) to ensure a sufficiently high concentration of available chlorine. However, due to the high amount of powder required, this may not be practical.

A more practical approach is to use the dilution recommendations for general sanitization and cleaning provided for related products, while understanding the resulting available chlorine concentration may be lower than the commonly recommended 5000 ppm for laboratory disinfection.

Application (from related products)	Grams of Diversol Bx per Liter of Water	Estimated Available Chlorine (ppm) at 1% NaOCl	Estimated Available Chlorine (ppm) at 5% NaOCl
General Sanitizing[2]	3 g/L	30 ppm	150 ppm
Manual Cleaning of Equipment[3]	4 g/L	40 ppm	200 ppm
Cleaning and Sanitizing[2]	6 g/L	60 ppm	300 ppm
Heavy-Duty Cleaning[2]	18 g/L	180 ppm	900 ppm

It is highly recommended to use chlorine test strips to verify the available chlorine concentration of your prepared solution before use.

Experimental Protocol: Biosafety Cabinet Sanitation

This protocol outlines the steps for the routine sanitation of a biosafety cabinet using a freshly prepared **Diversol Bx** solution.

4.1. Materials

- **Diversol Bx** powder
- Sterile distilled or deionized water
- Sterile container for preparing the solution

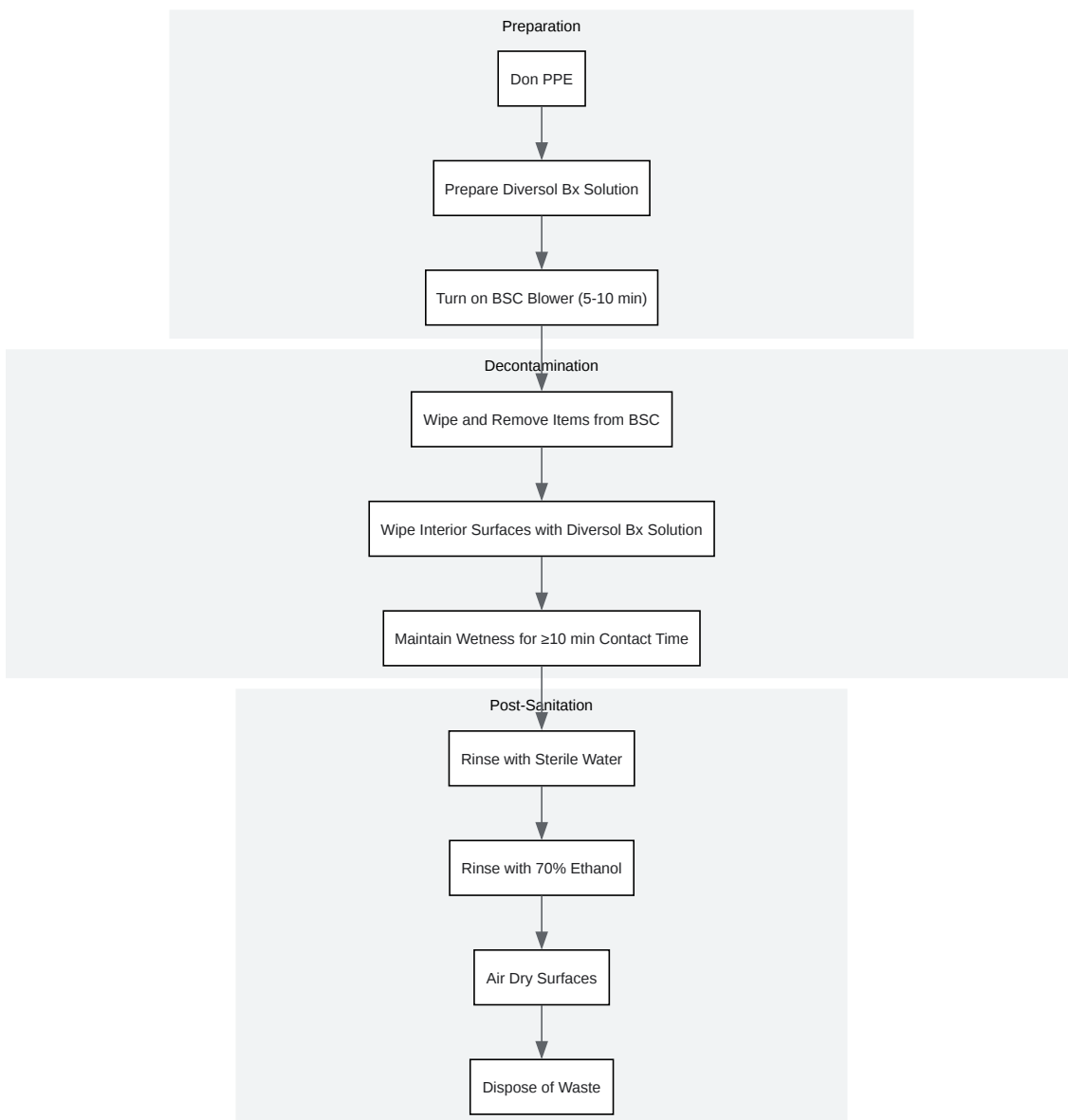
- Lint-free sterile wipes or cloths
- Personal Protective Equipment (PPE): lab coat, gloves, eye protection
- 70% ethanol in a squirt bottle (not a spray bottle)
- Sterile water in a squirt bottle
- Appropriate biohazard waste disposal bags

4.2. Procedure

- Preparation:
 - Ensure the biosafety cabinet is certified and the blower is operational.
 - Don appropriate PPE.
 - Prepare the desired dilution of **Diversol Bx** in a sterile container. For example, to prepare a solution with approximately 200 ppm available chlorine (assuming 5% sodium hypochlorite), dissolve 4 grams of **Diversol Bx** powder in 1 liter of sterile water. Mix until the powder is completely dissolved.
- Initial Decontamination:
 - Turn on the biosafety cabinet blower and allow it to run for at least 5-10 minutes to purge the air.
 - Wipe down all items inside the cabinet with a suitable disinfectant (e.g., 70% ethanol) before removing them.
 - Remove all items from the interior of the biosafety cabinet.
- Application of **Diversol Bx** Solution:
 - Do not spray the solution inside the cabinet. Spraying can damage the HEPA filter and other internal components.

- Saturate a sterile, lint-free cloth with the prepared **Diversol Bx** solution.
- Wipe all interior surfaces of the biosafety cabinet, including the work surface, side walls, back wall, and the interior of the sash. Work from the back of the cabinet to the front.
- Ensure that the surfaces remain visibly wet for the entire recommended contact time of at least 10 minutes. Reapply the solution as needed to maintain wetness.
- Post-Sanitation Rinsing:
 - After the contact time has elapsed, thoroughly rinse the surfaces to remove any residual chlorine and prevent corrosion of the stainless steel.
 - Using a new sterile cloth saturated with sterile water, wipe down all the surfaces that were treated with the **Diversol Bx** solution.
 - Follow the sterile water rinse with a 70% ethanol rinse, applied with a fresh sterile cloth. This will aid in drying and provide additional disinfection.
- Final Steps:
 - Allow the surfaces to air dry completely.
 - Dispose of all used wipes and contaminated materials in the appropriate biohazard waste container.
 - The biosafety cabinet can be prepared for the next use by wiping the interior surfaces with 70% ethanol.

Logical Workflow for Biosafety Cabinet Sanitation



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Caption: Workflow for BSC sanitation with **Diversol Bx**.

Safety Precautions

- Always handle **Diversol Bx** powder in a well-ventilated area and wear appropriate PPE to avoid inhalation of dust and contact with skin and eyes.^[1]
- Do not mix **Diversol Bx** with acids or ammonia, as this can release hazardous chlorine gas.^[1]
- The high alkalinity of the solution can be corrosive to some materials. Avoid prolonged contact with aluminum and other soft metals.
- The chlorine in the solution is corrosive to stainless steel. It is crucial to thoroughly rinse the surfaces after the recommended contact time to prevent pitting and other damage.

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